

Dowfax 2A1: Application Notes and Protocols for Textile Dyeing and Finishing

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Compound of Interest

Compound Name: Dowfax 2A1

Cat. No.: B1170145

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Introduction

Dowfax 2A1 is a highly versatile anionic surfactant, chemically identified as an alkyldiphenyloxide disulfonate.^{[1][2][3]} Its unique molecular structure, featuring two sulfonate groups, imparts exceptional stability in acidic, alkaline, bleach, and other oxidizing systems, as well as in solutions with high electrolyte concentrations.^{[1][2][3][4][5]} These properties make **Dowfax 2A1** a valuable auxiliary chemical in various stages of textile processing, particularly in dyeing and finishing. This document provides detailed application notes and experimental protocols for the effective use of **Dowfax 2A1** in these processes.

Dowfax 2A1 functions primarily as a wetting agent, dispersant, emulsifier, and leveling agent.^{[1][3][6][7]} Its excellent wetting properties facilitate the rapid and uniform penetration of processing liquors into the textile substrate. As a dispersant, it aids in maintaining the uniform dispersion of dyes and other chemicals in the bath, preventing agglomeration and ensuring consistent application. Its emulsifying action is crucial for the stability of finishing formulations. In dyeing, it acts as a leveling agent, promoting uniform dye uptake and preventing shade variations.^[8]

Chemical and Physical Properties

A summary of the key properties of **Dowfax 2A1** is presented in the table below. This data is essential for formulating stable and effective processing baths.

Property	Value	Reference
Chemical Name	Alkyldiphenyloxide Disulfonate	[1][2][3]
Surfactant Type	Anionic	[1][2][3]
Actives Content	45% in water	[1][2][3]
Appearance	Amber liquid	[1][2][3]
pH (10% aqueous solution)	8.0 - 10.5	[1][2][3]
Viscosity at 25°C	145 cps	[1][2][3]
Density at 25°C	1.10 - 1.20 g/mL	[1][2][3]
Surface Tension (1 wt% actives)	34 dynes/cm (neutral), 35 dynes/cm (alkaline)	[1][3]
Ross-Miles Foam Height (1 wt% actives)	Initial: 140 mm, After 5 min: 130 mm (neutral)	[1][3]
Solubility	Soluble in water; highly soluble in strong acid and alkali solutions	[1][3]

Applications in Textile Processing

Dowfax 2A1 is utilized in several key stages of textile wet processing:

- **Pre-treatment (Scouring and Bleaching):** As a wetting and scouring agent, it helps in the removal of natural and added impurities from fibers, ensuring uniform preparation for subsequent dyeing and finishing.[9][10]
- **Dyeing:** It acts as a leveling and dispersing agent, crucial for achieving uniform and defect-free dyeings, particularly with disperse dyes on polyester and reactive dyes on cotton.[11][12][13]
- **Finishing:** In finishing formulations, it functions as a wetting agent and emulsifier, ensuring the even application of softeners, resins, and other functional finishes.

Experimental Protocols

The following are detailed protocols for the application of **Dowfax 2A1** in common textile dyeing and finishing processes. These are starting point formulations and may require optimization based on the specific substrate, machinery, and desired outcome.

Protocol 1: Exhaust Dyeing of Cotton with Reactive Dyes

This protocol outlines the use of **Dowfax 2A1** as a leveling and dispersing agent in the exhaust dyeing of 100% cotton fabric with reactive dyes.

Objective: To achieve a level and uniform dyeing of cotton fabric with reactive dyes.

Materials and Equipment:

- Scoured and bleached 100% cotton fabric
- Reactive dye (e.g., C.I. Reactive Red 195)
- **Dowfax 2A1**
- Sodium chloride (Glauber's salt)
- Sodium carbonate (Soda ash)
- Acetic acid
- Laboratory-scale dyeing machine (e.g., Mathis Labomat)
- Spectrophotometer for color measurement

Procedure:

- Dye Bath Preparation:
 - Set the liquor-to-goods ratio (LR) to 20:1.

- Prepare the dyebath with the following components in the given order:
 - Water
 - **Dowfax 2A1**: 0.5 - 1.0 g/L
 - Reactive Dye: X% (on weight of fabric, o.w.f.)
 - Sodium chloride: 40 - 80 g/L (depending on shade depth)
- Dyeing Cycle:
 - Introduce the cotton fabric into the dyebath at room temperature.
 - Run the machine for 10 minutes.
 - Add the dissolved sodium chloride solution over 10 minutes.
 - Run for a further 20 minutes.
 - Raise the temperature to 60°C at a rate of 1.5°C/minute.
 - Run for 30 minutes at 60°C.
 - Add the dissolved sodium carbonate solution (20 g/L) portion-wise over 15 minutes to raise the pH to 11-12.[\[14\]](#)
 - Continue dyeing at 60°C for 60 minutes.
- After-treatment (Washing-off):
 - Drain the dyebath.
 - Rinse the fabric with cold water for 10 minutes.
 - Neutralize with acetic acid (0.5 g/L) at 50°C for 10 minutes.
 - Soap the fabric at 95°C for 15 minutes with a suitable soaping agent (e.g., 1-2 g/L non-ionic detergent).

- Rinse with hot water and then cold water.
- Dry the fabric.

Expected Results: The use of **Dowfax 2A1** should result in a uniformly dyed fabric with good color yield and fastness properties. It helps to prevent dye agglomeration and ensures even dye migration onto the fiber.

Protocol 2: High-Temperature Dyeing of Polyester with Disperse Dyes

This protocol describes the application of **Dowfax 2A1** as a leveling and dispersing agent for the high-temperature exhaust dyeing of polyester fabric.

Objective: To obtain a level dyeing on polyester fabric with good dispersion stability of the dye at high temperatures.

Materials and Equipment:

- Pre-treated 100% polyester fabric
- Disperse dye (e.g., C.I. Disperse Blue 56)
- **Dowfax 2A1**
- pH buffer (e.g., acetic acid/sodium acetate to maintain pH 4.5-5.5)
- High-temperature laboratory dyeing machine
- Spectrophotometer

Procedure:

- Dye Bath Preparation:
 - Set the liquor-to-goods ratio (LR) to 10:1.
 - Prepare the dyebath with the following components:

- Water
- **Dowfax 2A1**: 0.5 - 1.5 g/L
- Disperse Dye: Y% (o.w.f.)
- pH buffer to adjust pH to 4.5-5.5
- Dyeing Cycle:
 - Introduce the polyester fabric into the dyebath at 60°C.
 - Raise the temperature to 130°C at a rate of 2°C/minute.[\[12\]](#)
 - Hold at 130°C for 45-60 minutes.
 - Cool the dyebath down to 80°C at a rate of 3°C/minute.
- After-treatment:
 - Drain the dyebath.
 - Rinse the fabric with hot water.
 - Reduction Clearing: Treat the fabric in a bath containing:
 - Sodium hydroxide: 2 g/L
 - Sodium hydrosulfite: 2 g/L
 - A non-ionic detergent: 1 g/L
 - Treat at 70-80°C for 15-20 minutes.
 - Rinse with hot and then cold water.
 - Neutralize with acetic acid if necessary.
 - Dry the fabric.

Expected Results: **Dowfax 2A1** will maintain a fine dispersion of the disperse dye at high temperatures, preventing the formation of dye specks and ensuring a level and consistent shade.

Protocol 3: Softener Finishing of Cotton Fabric

This protocol details the use of **Dowfax 2A1** as a wetting agent and emulsifier in a pad-dry-cure finishing process for applying a silicone softener to cotton fabric.

Objective: To achieve a uniform application of a silicone softener for a soft hand feel.

Materials and Equipment:

- Dyed and washed 100% cotton fabric
- Silicone softener emulsion
- **Dowfax 2A1**
- Padding mangle
- Stenter frame for drying and curing

Procedure:

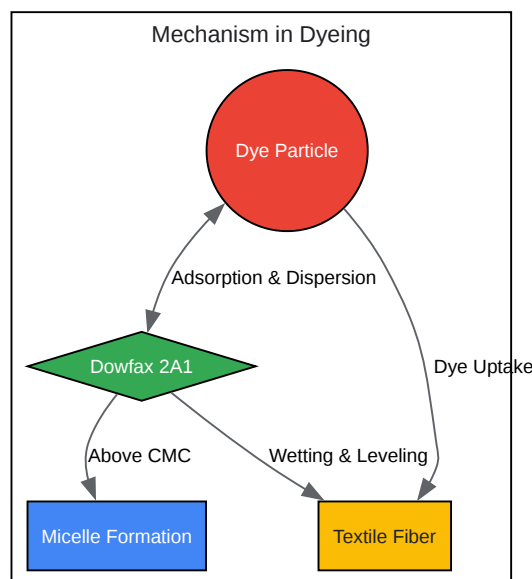
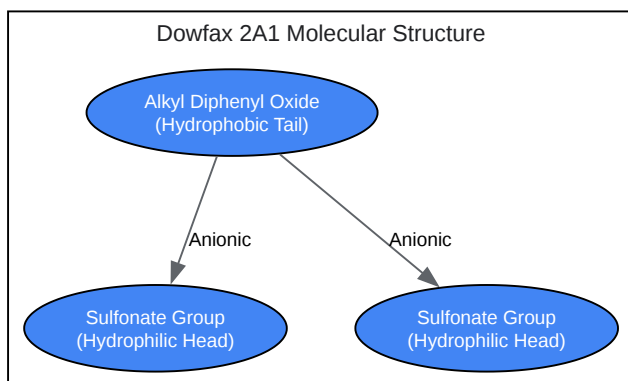
- Finishing Bath Preparation:
 - Prepare the finishing bath with the following components:
 - Water
 - **Dowfax 2A1**: 0.2 - 0.5 g/L
 - Silicone softener emulsion: 20 - 40 g/L
 - Mix thoroughly to ensure a stable emulsion.
- Application:

- Pad the fabric through the finishing bath at room temperature with a wet pick-up of 70-80%.
- Drying and Curing:
 - Dry the padded fabric on a stenter frame at 110-120°C.
 - Cure the fabric at 150-160°C for 3-5 minutes, according to the softener manufacturer's recommendation.

Expected Results: The inclusion of **Dowfax 2A1** ensures rapid and uniform wetting of the fabric by the finishing liquor, leading to a consistent application of the softener and a uniformly soft fabric.

Visualizations

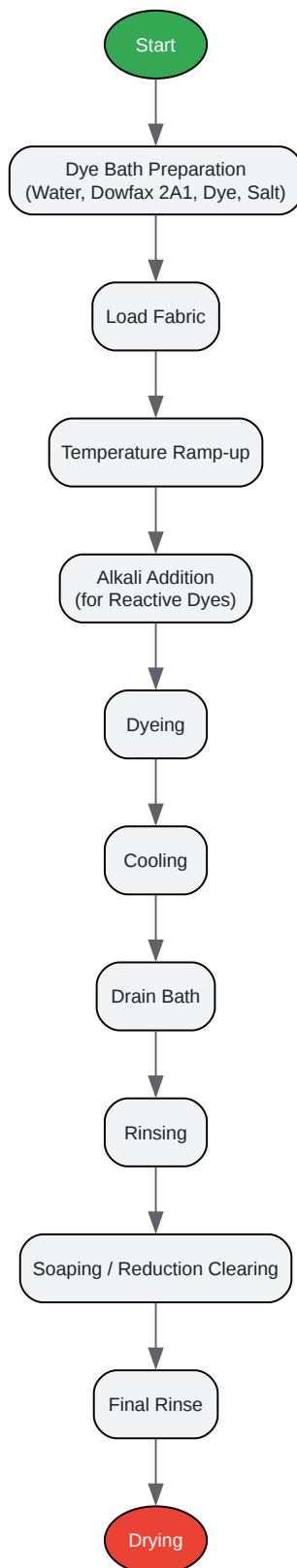
Chemical Structure and Mechanism of Action



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Caption: Molecular structure and mechanism of **Dowfax 2A1** in textile dyeing.

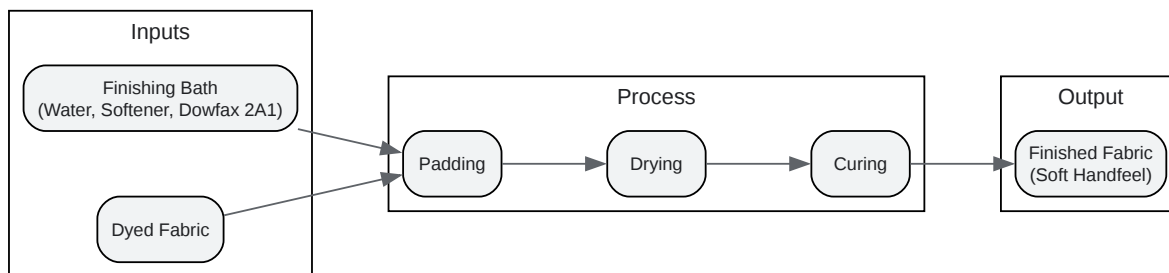
Experimental Workflow for Exhaust Dyeing



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Caption: General experimental workflow for exhaust dyeing using **Dowfax 2A1**.

Logical Relationships in Textile Finishing



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Caption: Logical flow of a typical textile finishing process with **Dowfax 2A1**.

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References

- 1. stobec.com [stobec.com]
- 2. bigsunchem.com.tw [bigsunchem.com.tw]
- 3. scribd.com [scribd.com]
- 4. dow.com [dow.com]
- 5. gzjxchem.com [gzjxchem.com]
- 6. univarsolutions.com [univarsolutions.com]
- 7. dow.com [dow.com]

- 8. patents.justia.com [patents.justia.com]
- 9. Problems in Scouring for Cotton Textile Materials, Problems in Scouring Process for Cotton - Fibre2Fashion [fibre2fashion.com]
- 10. files.core.ac.uk [files.core.ac.uk]
- 11. researchgate.net [researchgate.net]
- 12. nestorindustries.com [nestorindustries.com]
- 13. Application of Dispersed Dye Leveling Agent in Dyeing and Polyester | VANABIO [wanabio.com]
- 14. textilelearner.net [textilelearner.net]
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